

Methane Hydrate: A Promising Future Energy Resource

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Compound of Interest

Compound Name: **hydrate**

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Application Notes and Protocols for Researchers

Abstract: Methane **hydrate**, a crystalline solid composed of methane trapped within a lattice of water molecules, represents a vast untapped energy resource. Significant deposits are located in permafrost regions and beneath the ocean floor on continental margins.^[1] With global estimates of methane content far exceeding that of all conventional fossil fuels combined, methane **hydrate** has the potential to be a transformative energy source for the 21st century.^[2] These application notes provide a comprehensive overview of methane **hydrate** as a future energy resource, including quantitative data on reserves and production tests, detailed experimental protocols for its study, and visualizations of key processes. This document is intended for researchers, scientists, and professionals in the field of energy and drug development who are interested in the exploration, extraction, and utilization of this novel energy source.

Quantitative Data on Methane Hydrate Resources and Production

The global inventory of methane **hydrate** is immense, though estimates vary due to the challenges of direct measurement. Major production tests in Japan's Nankai Trough and the South China Sea's Shennu area have provided valuable data on the feasibility of extraction.

Table 1: Global and Regional Methane Hydrate Resource Estimates

Region/Scale	Estimated Methane Resource (Trillion Cubic Meters - tcm)	Notes
Global	1,500 - 2,000,000	Wide range reflects ongoing uncertainty in the heterogeneous distribution of organic carbon from which methane is generated. [2]
United States	Mean estimate of 9,069 tcm	Includes offshore and permafrost deposits. [2]
Turkey (Exclusive Economic Zone)	Approximately 12.08 tcm (technically recoverable)	Primarily in the Black Sea and Eastern Mediterranean Sea. [3]
Sea of Marmara	0.2891 tcm (in-place)	Composed of mixed gases, not solely methane. [3]

Table 2: Summary of Methane Hydrate Production Tests

Location	Year	Test Duration	Total Gas Produced (m³)	Average Daily Production (m³/day)	Key Findings & Challenges
Nankai Trough, Japan (AT1-P)	2013	6 days	119,000	~20,000	World's first offshore production test; terminated early due to sand production. [4] [5]
Nankai Trough, Japan (AT1-P3)	2017	12 days	41,000	~3,400	Intermittent sand production issues. [1] [5]
Nankai Trough, Japan (AT1-P2)	2017	24 days	222,500	~9,300	Higher water production than expected limited drawdown. [1] [5]
Shenhua Area, South China Sea	2017	60 days	309,000	~5,150	Successful test using reservoir stimulation techniques. [6] [7]
Shenhua Area, South China Sea	2020	30 days	861,000	~28,700	Utilized horizontal wells, demonstrating higher

production
rates.^[7]

Experimental Protocols

The following protocols provide standardized methods for the laboratory synthesis and dissociation of methane **hydrate**, crucial for fundamental research and the development of extraction technologies.

Protocol for Methane Hydrate Synthesis (Excess Gas Method)

This protocol describes the formation of methane **hydrate** in a porous medium using the excess gas method, which is widely employed in laboratory settings.

Materials and Equipment:

- High-pressure reaction vessel
- Porous medium (e.g., silica sand)
- Deionized water
- High-purity methane gas (99.9%)
- Temperature and pressure control and monitoring system
- Gas chromatograph for gas analysis
- Data acquisition system

Procedure:

- Sample Preparation:
 - Thoroughly clean and dry the high-pressure reaction vessel.
 - Fill the vessel with the desired amount of porous medium (e.g., silica sand).

- Evacuate the vessel to remove air and other impurities.
- Water Saturation:
 - Inject a predetermined volume of deionized water into the vessel to achieve the desired initial water saturation.
- Pressurization and Cooling:
 - Pressurize the vessel with methane gas to a pressure significantly above the **hydrate** equilibrium pressure at the target formation temperature (e.g., 20 MPa at 9.0 °C).[8]
 - Cool the vessel to the desired formation temperature (e.g., 4°C).[9]
- **Hydrate** Formation:
 - Maintain the vessel at a constant temperature and pressure.
 - Monitor the pressure within the vessel; a pressure drop indicates the consumption of methane gas during **hydrate** formation.
 - Continue the experiment until the pressure stabilizes, indicating the completion of **hydrate** formation.
- Sample Characterization:
 - The amount of methane consumed can be calculated from the pressure drop to estimate the volume of **hydrate** formed.

Protocol for Methane Hydrate Dissociation by Depressurization

This protocol outlines the procedure for dissociating methane **hydrate** by reducing the pressure, simulating a primary extraction method.

Materials and Equipment:

- High-pressure reaction vessel containing synthesized methane **hydrate**

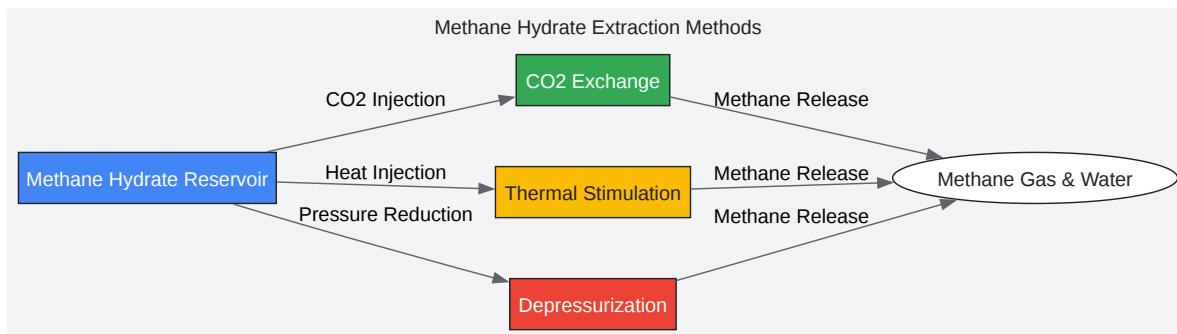
- Back-pressure regulator
- Gas and water collection and measurement system
- Temperature and pressure sensors
- Data acquisition system

Procedure:

- System Setup:
 - Ensure the high-pressure vessel containing the methane **hydrate** sample is connected to the back-pressure regulator and the gas/water collection system.
 - Set the initial back-pressure slightly higher than the pressure inside the vessel.
- Depressurization:
 - Gradually open the outlet valve and slowly decrease the back-pressure to the target dissociation pressure.[8]
 - This controlled pressure reduction will initiate the dissociation of the methane **hydrate**.
- Data Collection:
 - Continuously monitor and record the temperature, pressure, cumulative gas production, and water production at regular intervals (e.g., every 10 seconds).[8]
- Analysis:
 - The dissociation process can be divided into three stages for analysis: free gas release, rapid dissociation, and gradual dissociation.[8]
 - Analyze the gas and water production rates as a function of time and pressure to understand the dissociation kinetics.

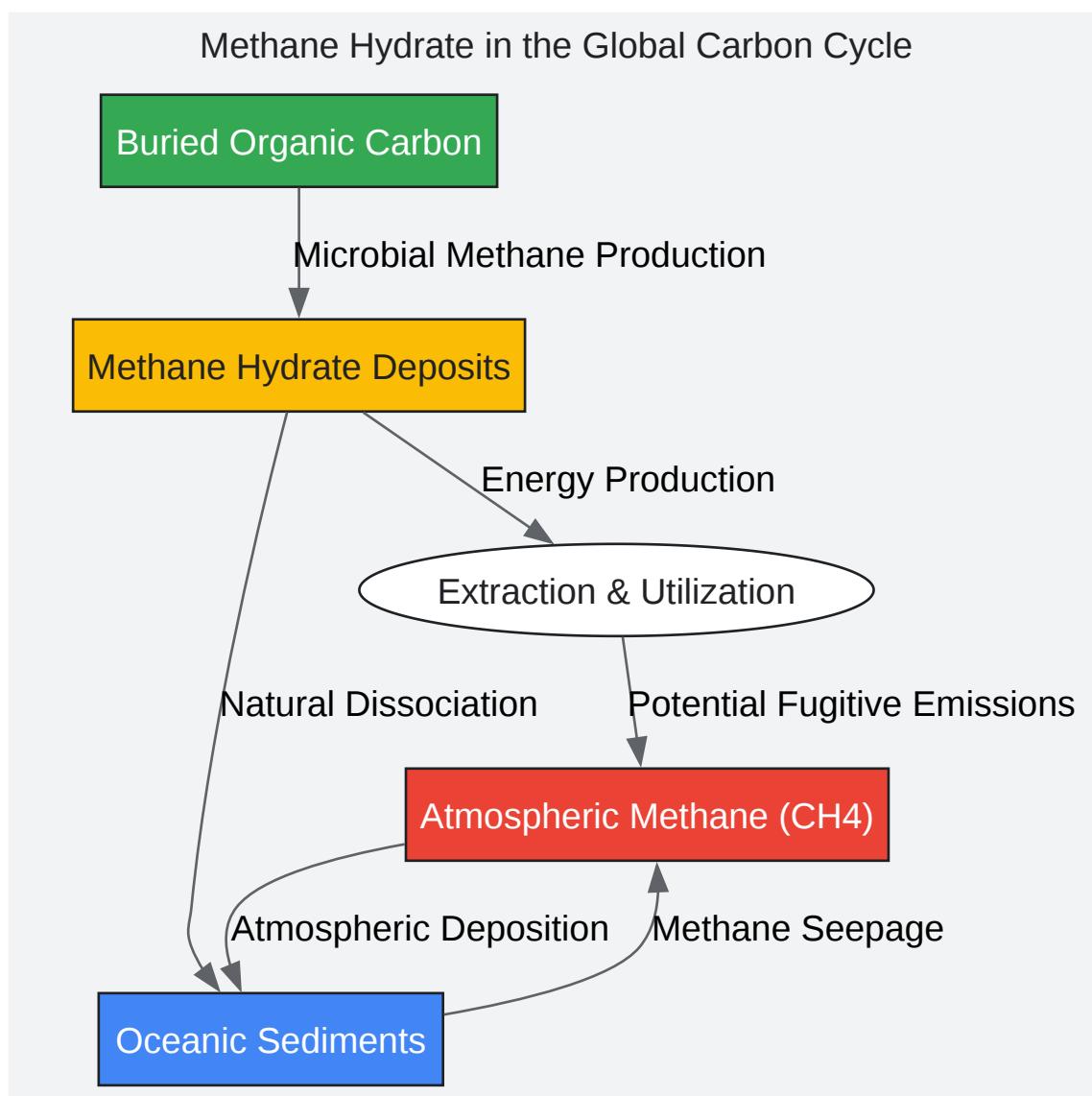
Visualizations

The following diagrams illustrate key concepts related to methane **hydrate** as an energy resource.

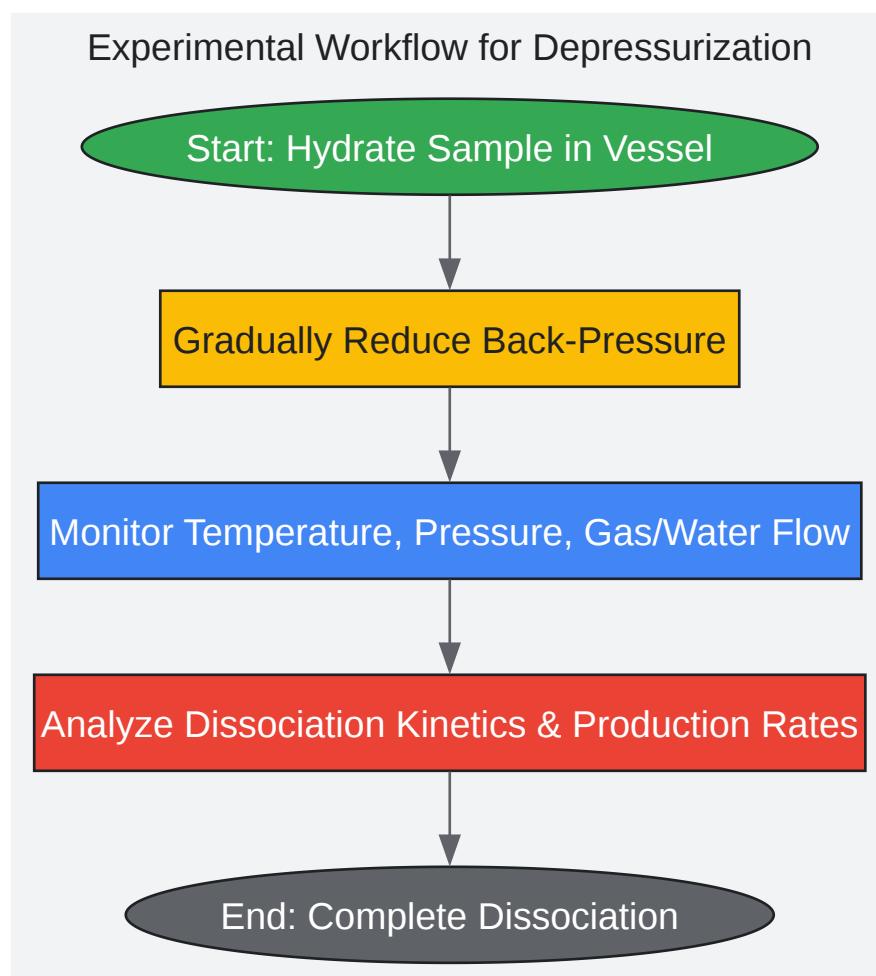


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Caption: Overview of the primary methods for extracting methane from **hydrate** reservoirs.

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Caption: The role of methane **hydrate** within the broader global carbon cycle.



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Caption: A simplified workflow for a laboratory depressurization experiment.

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